

An In-depth Technical Guide to the Solubility of Berlinite in Diverse Solvents

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Compound of Interest

Compound Name: Berlinite

Cat. No.: B1174126

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Executive Summary

Berlinite, the α -quartz analogue of aluminum phosphate (AlPO_4), is a material of significant interest in various scientific and industrial fields, including ceramics, electronics, and potentially as a pharmaceutical excipient. A thorough understanding of its solubility characteristics across a range of solvents is paramount for its application and processing. This technical guide provides a comprehensive overview of the solubility of **berlinite**, summarizing available quantitative data, detailing experimental protocols for solubility determination, and illustrating the chemical principles governing its dissolution.

Berlinite is characterized by its general insolubility in water and organic solvents. However, it exhibits significant solubility in acidic and alkaline solutions, a behavior attributed to its amphoteric nature. The dissolution in these media is not a simple physical process but involves chemical reactions that lead to the formation of soluble species. This guide will delve into the specifics of **berlinite**'s solubility, providing a foundational resource for professionals working with this compound.

Quantitative Solubility Data

Quantitative data for the solubility of **berlinite**, specifically, is not abundant in publicly accessible literature. Much of the available data pertains to generic aluminum phosphate without specifying the crystalline form. However, the following tables consolidate the known

quantitative and qualitative solubility information for **berlinite** and related aluminum phosphate compounds.

Table 1: Solubility of Aluminum Phosphate in the AlPO₄-H₃PO₄-H₂O System

Temperature (°C)	P ₂ O ₅ (%)	Al ₂ O ₃ (%)	Solid Phase
25	0.00	0.00	AlPO ₄ ·xH ₂ O
25	1.06	0.04	AlPO ₄ ·xH ₂ O
25	5.09	0.46	AlPO ₄ ·xH ₂ O
25	8.46	1.06	AlPO ₄ ·xH ₂ O
25	11.90	2.01	AlPO ₄ ·xH ₂ O
25	14.01	2.25	AlPO ₄ ·xH ₂ O
25	16.81	3.03	AlPO ₄ ·xH ₂ O
25	22.57	4.50	AlPO ₄ ·H ₃ PO ₄ ·3H ₂ O
25	28.18	6.17	AlPO ₄ ·H ₃ PO ₄ ·3H ₂ O
25	33.13	7.31	AlPO ₄ ·H ₃ PO ₄ ·3H ₂ O
25	36.48	8.58	AlPO ₄ ·2H ₃ PO ₄
25	42.79	6.29	AlPO ₄ ·2H ₃ PO ₄
50	0.00	0.00	AlPO ₄ ·xH ₂ O
50	1.34	0.04	AlPO ₄ ·xH ₂ O
50	6.13	0.52	AlPO ₄ ·xH ₂ O
50	10.15	1.25	AlPO ₄ ·xH ₂ O
50	14.67	2.45	AlPO ₄ ·xH ₂ O
50	20.12	4.02	AlPO ₄ ·H ₃ PO ₄ ·3H ₂ O
50	25.86	5.89	AlPO ₄ ·H ₃ PO ₄ ·3H ₂ O
50	31.81	7.84	AlPO ₄ ·H ₃ PO ₄ ·3H ₂ O
50	37.15	9.71	AlPO ₄ ·2H ₃ PO ₄
50	44.01	7.83	AlPO ₄ ·2H ₃ PO ₄
75	0.00	0.00	AlPO ₄ ·xH ₂ O

75	1.70	0.05	AlPO ₄ ·xH ₂ O
75	7.42	0.65	AlPO ₄ ·xH ₂ O
75	12.44	1.60	AlPO ₄ ·xH ₂ O
75	18.03	3.01	AlPO ₄ ·xH ₂ O
75	24.16	4.96	AlPO ₄ ·H ₃ PO ₄ ·3H ₂ O
75	30.58	7.21	AlPO ₄ ·H ₃ PO ₄ ·3H ₂ O
75	36.94	9.68	AlPO ₄ ·2H ₃ PO ₄
75	44.59	8.44	AlPO ₄ ·2H ₃ PO ₄

Note: 'x' in AlPO₄·xH₂O is less than 3 and decreases with an increase in temperature.

A notable characteristic of the **berlinite**-phosphoric acid system is its retrograde solubility, meaning the solubility decreases as the temperature increases.[\[1\]](#) This is a critical consideration for processes such as hydrothermal crystal growth.

Table 2: Qualitative and Semi-Quantitative Solubility of **Berlinite** (AlPO₄) in Various Solvents

Solvent	Solubility	Remarks
Water	Practically Insoluble	Very low solubility product (K _{sp}).
Organic Solvents	Practically Insoluble	Generally considered insoluble in common organic solvents.
Dilute Mineral Acids (e.g., HCl, H ₂ SO ₄)	Soluble	Dissolution is a result of chemical reaction.
Dilute Alkali Hydroxides (e.g., NaOH, KOH)	Soluble	Dissolves to form soluble aluminate and phosphate species.
Phosphoric Acid (H ₃ PO ₄)	Soluble	Exhibits retrograde solubility.

Table 3: Solubility Product Constants (K_{sp}) for Aluminum Phosphate

Compound	Formula	Solubility Product (K _{sp})	Temperature (°C)
Aluminum Phosphate (anhydrous)	AlPO ₄	9.84 x 10 ⁻²¹	25
Aluminum Phosphate (hydrated)	AlPO ₄ ·1.5H ₂ O	10 ^{-20.46}	22

Dissolution Mechanisms and Influencing Factors

The solubility of **berlinite** is governed by the chemical equilibrium between the solid phase and the dissolved ions in the solvent. This equilibrium is significantly influenced by the pH of the medium and the presence of complexing agents.

In Acidic Solutions

In acidic media, the dissolution of **berlinite** is driven by the protonation of the phosphate anion (PO₄³⁻). The phosphate ion is the conjugate base of a weak acid (HPO₄²⁻), and in the presence of excess H⁺ ions, the equilibrium shifts towards the formation of dihydrogen phosphate (H₂PO₄⁻) and phosphoric acid (H₃PO₄), which are more soluble. This effectively removes phosphate ions from the solution, driving the dissolution of AlPO₄ forward.

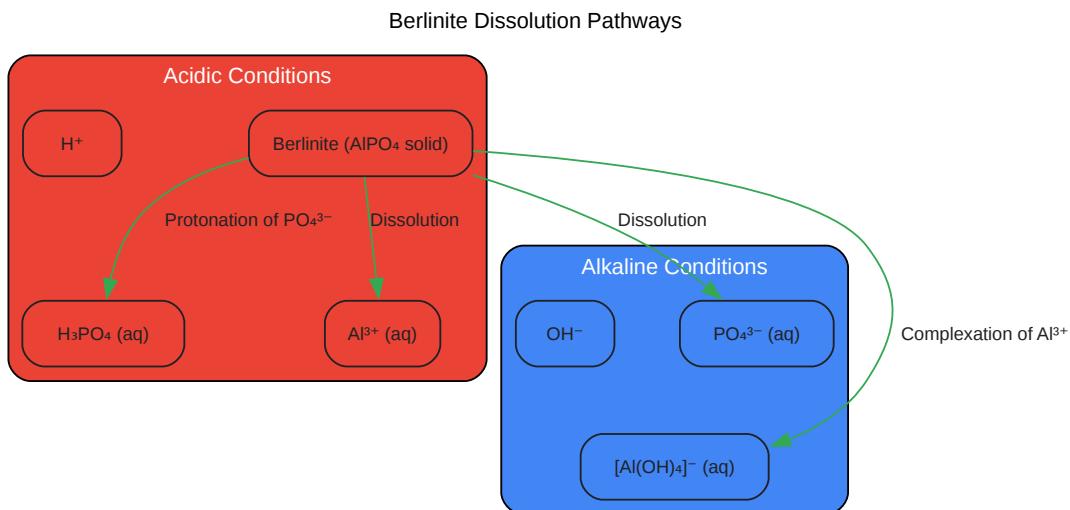
The general reaction can be represented as: AlPO₄(s) + 3H⁺(aq) ⇌ Al³⁺(aq) + H₃PO₄(aq)

In Alkaline Solutions

In alkaline solutions, the dissolution is facilitated by the reaction of the aluminum cation (Al³⁺) with hydroxide ions (OH⁻) to form soluble hydroxoaluminate complexes, such as tetrahydroxoaluminate ([Al(OH)₄]⁻). This complexation removes Al³⁺ ions from the solution, thereby promoting the dissolution of **berlinite**.

The overall reaction can be described as: AlPO₄(s) + 4OH⁻(aq) ⇌ [Al(OH)₄]⁻(aq) + PO₄³⁻(aq)

The interplay of these dissolution mechanisms is visually represented in the following diagram:



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Figure 1: Berlinite Dissolution Pathways

Experimental Protocols for Solubility Determination

Accurate determination of **berlinite** solubility requires well-defined experimental protocols. The shake-flask method is a widely accepted technique for determining equilibrium solubility. For systems involving high temperatures and pressures, such as those mimicking geological or industrial processes, hydrothermal solubility determination methods are employed.

Shake-Flask Method for Equilibrium Solubility

This method is suitable for determining the solubility of **berlinite** in various aqueous media at ambient or controlled temperatures.

Methodology:

- Preparation: An excess amount of finely powdered **berlinite** is added to a series of flasks, each containing a specific solvent (e.g., water, buffer of known pH, acidic or basic solution of known concentration). The presence of excess solid is crucial to ensure that the solution reaches saturation.
- Equilibration: The flasks are sealed and placed in a constant-temperature shaker bath. The flasks are agitated for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium. Temperature control is critical.
- Sample Collection and Preparation: After equilibration, the agitation is stopped, and the flasks are allowed to stand for a sufficient time for the undissolved solid to settle. A sample of the supernatant is carefully withdrawn using a syringe fitted with a fine-pore filter (e.g., 0.22 μm) to prevent the aspiration of any solid particles.
- Analysis: The clear, saturated solution is then analyzed to determine the concentration of dissolved aluminum and/or phosphate.
- Calculation: The solubility is expressed in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Hydrothermal Solubility Determination

For determining solubility under hydrothermal conditions, specialized high-pressure, high-temperature equipment is necessary.

Methodology:

- Apparatus: A hydrothermal autoclave, often lined with an inert material like gold or platinum to prevent corrosion, is used. The autoclave must be capable of maintaining the desired temperature and pressure.
- Sample Placement: A known amount of **berlinite** and the solvent are placed inside the liner.
- Heating and Pressurization: The autoclave is sealed and heated to the target temperature. The pressure inside the vessel will increase due to the vapor pressure of the solvent.

- Equilibration: The system is held at the desired temperature and pressure for a sufficient time to reach equilibrium.
- Sampling: Specialized techniques are required to extract a sample of the fluid phase at high temperature and pressure without causing precipitation or flashing. This can involve rapid quenching of a small sample volume.
- Analysis: The collected sample is analyzed for its aluminum and phosphate content.

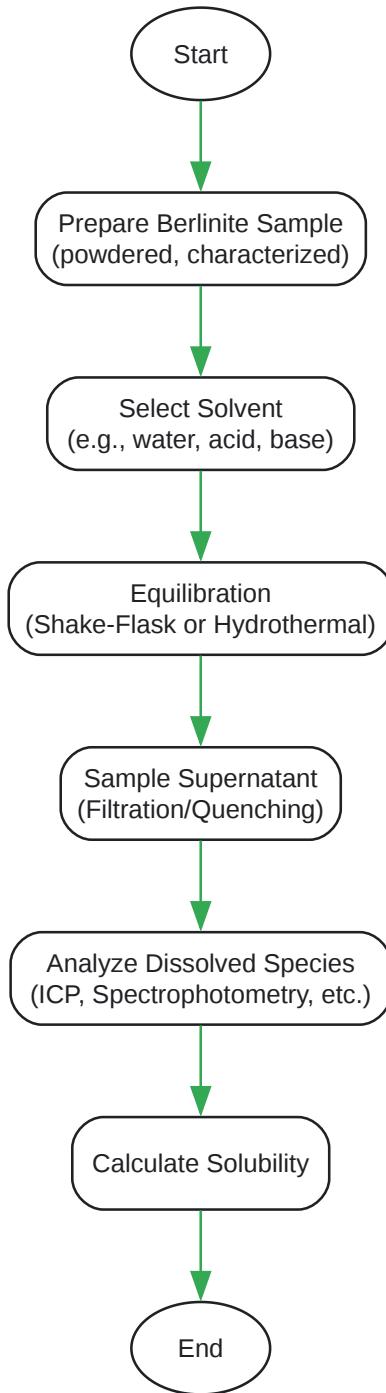
Analytical Techniques for Concentration Measurement

The accurate determination of dissolved aluminum and phosphate concentrations is critical for solubility studies. Several analytical techniques are suitable for this purpose:

- Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES) or Inductively Coupled Plasma - Mass Spectrometry (ICP-MS): These are highly sensitive and accurate methods for determining the elemental composition (aluminum and phosphorus) of the solution.
- Spectrophotometry: Colorimetric methods can be used to determine the concentration of phosphate. For example, the molybdenum blue method is a common and sensitive technique.
- Gravimetric Analysis: A known volume of the saturated solution can be evaporated to dryness, and the mass of the remaining solid residue can be determined. This method is simpler but generally less sensitive than spectroscopic techniques.
- Titration: Complexometric titration with EDTA can be used to determine the concentration of aluminum ions.

The general workflow for experimentally determining the solubility of **berlinite** is illustrated below:

Experimental Workflow for Berlinite Solubility

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References

- 1. apps.dtic.mil [apps.dtic.mil]
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